

Personal protective equipment for handling Melagatran-d11

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Compound of Interest

Compound Name: Melagatran-d11

Cat. No.: B1153867

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Essential Safety and Handling Guide for Melagatran-d11

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This guide provides essential safety and logistical information for handling **Melagatran-d11** in a laboratory setting. **Melagatran-d11** is an isotope-labeled version of Melagatran, a synthetic thrombin inhibitor. While specific hazard data for **Melagatran-d11** is not readily available, the following procedures are based on best practices for handling research-grade chemical compounds and information available for the closely related compound, Ximelagatran.

Compound Identification and Properties

A summary of the key chemical and physical properties of **Melagatran-d11** is provided below.

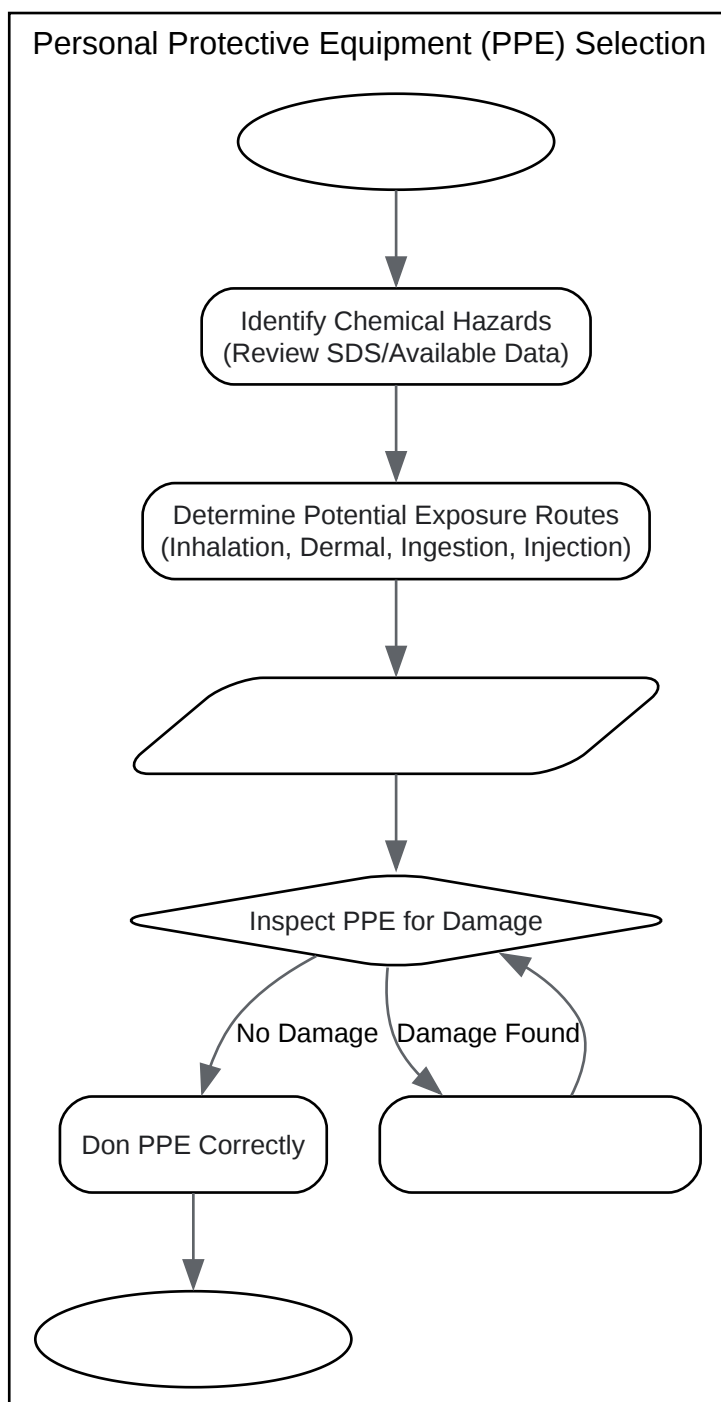
Property	Value	Source
Chemical Name	Melagatran-d11	[1]
Molecular Formula	C22H20D11N5O4	[1]
Molecular Weight	440.58 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Storage	2-8°C Refrigerator, Under inert atmosphere	[1]
Shipping	Ambient	[1]
Applications	Isotope labelled Melagatran, a synthetic thrombin inhibitor.	[1]

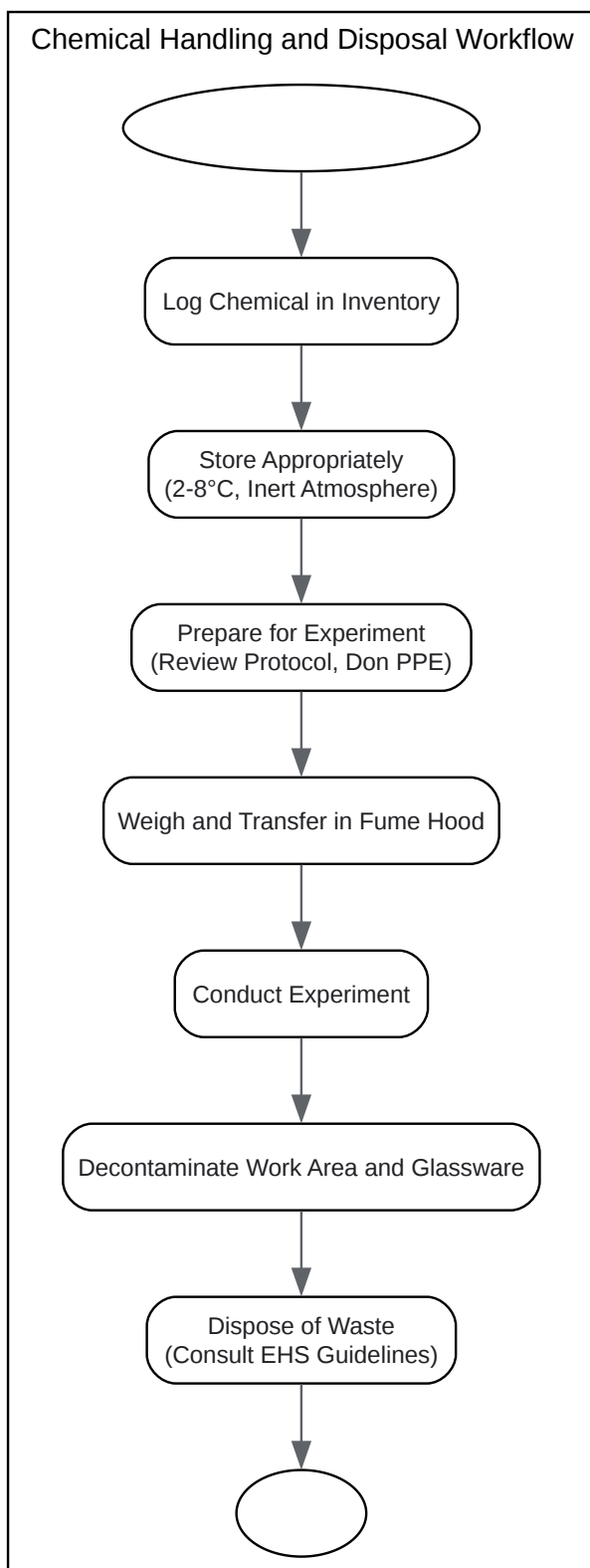
Personal Protective Equipment (PPE)

While the Safety Data Sheet for the related compound Ximelagatran indicates no special hazards[2], it is prudent to adhere to standard laboratory safety protocols when handling any research chemical. The following PPE is recommended to minimize exposure and ensure safe handling.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.

The selection of appropriate PPE is a critical step in ensuring laboratory safety. The following diagram illustrates a logical workflow for determining the necessary level of protection.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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